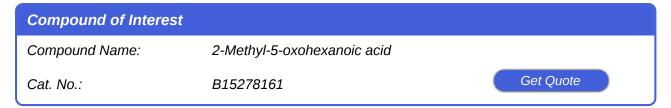


An In-depth Technical Guide to 2-Methyl-5oxohexanoic Acid

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CAS Number: 54248-02-1

This technical guide provides a comprehensive overview of **2-Methyl-5-oxohexanoic acid**, consolidating available data for researchers, scientists, and professionals in drug development. Due to the limited specific research on this compound, this guide also includes contextual information from related compounds to offer a broader understanding.

Chemical Identity and Properties

2-Methyl-5-oxohexanoic acid is an organic compound featuring a carboxylic acid and a ketone functional group.[1] Its structure includes a methyl group at the alpha-position to the carboxyl group, which introduces a chiral center.

Table 1: Chemical Identifiers and Computed Properties



Property	Value	Source
IUPAC Name	2-methyl-5-oxohexanoic acid	PubChem
Synonyms	5-Oxo-2-methylhexanoic acid, 2-methyl-5-ketohexanoic acid	PubChem
CAS Number	54248-02-1	PubChem
Molecular Formula	C7H12O3	PubChem
Molecular Weight	144.17 g/mol	PubChem
Canonical SMILES	CC(CCC(=O)C)C(=O)O	PubChem
InChI Key	RJKCQJNOJDMYEM- UHFFFAOYSA-N	PubChem
XLogP3	0.3	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	3	PubChem
Exact Mass	144.078644241	PubChem
Monoisotopic Mass	144.078644241	PubChem
Topological Polar Surface Area	54.4 Ų	PubChem
Heavy Atom Count	10	PubChem

Spectral and Analytical Data

Detailed spectral data for **2-Methyl-5-oxohexanoic acid** is available through various databases. This information is crucial for the identification and characterization of the compound.

Table 2: Available Spectral Data



Data Type	Source	Reference/Link
¹³ C NMR	SpectraBase	INVALID-LINK
GC-MS	PubChem, SpectraBase	INVALID-LINK,INVALID- LINK
IR	PubChem, SpectraBase	INVALID-LINK,INVALID- LINK

Note: Access to the full datasets may require a subscription to the respective databases.

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **2-Methyl-5-oxohexanoic acid** are not readily available in the surveyed literature, general synthetic routes for α -methyl y-keto acids can be inferred from established organic chemistry principles.

Potential Synthetic Approaches:

- Oxidation of 2-methyl-5-hydroxyhexanoic acid: The corresponding secondary alcohol could be oxidized using standard reagents like chromic acid or pyridinium chlorochromate (PCC) to yield the ketone.
- Alkylation of a β-keto ester: A multi-step synthesis could involve the alkylation of a suitable β-keto ester, followed by hydrolysis and decarboxylation.
- Reaction of α -morpholinonitriles with methyl acrylate: A method has been described for the synthesis of α -methyl- γ -keto acids involving the reaction of an anion derived from an α -morpholinonitrile with methyl acrylate.[2]

Chemical Reactivity:

The presence of both a carboxylic acid and a ketone functional group allows for a range of chemical transformations:

 Esterification: The carboxylic acid can be converted to an ester by reacting with an alcohol under acidic conditions.



- Reduction: The ketone can be reduced to a secondary alcohol using reducing agents like sodium borohydride.
- Decarboxylation: Under certain conditions, the carboxylic acid group can be removed as carbon dioxide.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and biological evaluation of **2-Methyl-5-oxohexanoic acid** have not been identified in the public domain. However, a generalized workflow for a potential synthesis is presented below.

Hypothetical Synthesis Workflow:



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Caption: A generalized workflow for the synthesis of **2-Methyl-5-oxohexanoic acid**.

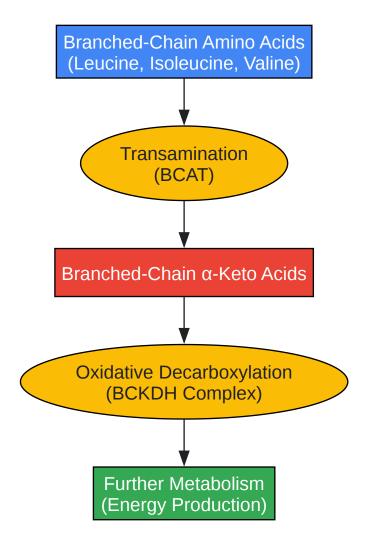
Biological Activity and Metabolism

There is a significant lack of specific data regarding the biological activity and metabolic fate of **2-Methyl-5-oxohexanoic acid**. It is speculated that, due to its structure, it may play a role in fatty acid metabolism.

Branched-chain α -keto acids are known intermediates in the catabolism of branched-chain amino acids (BCAAs) like leucine, isoleucine, and valine.[3][4] This process is crucial for energy production. The initial step in BCAA metabolism is transamination to the corresponding α -keto acid, which is then oxidatively decarboxylated by the branched-chain α -ketoacid dehydrogenase (BCKDH) complex.[4][5][6]

Branched-Chain Amino Acid Catabolism Pathway:





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